

Unraveling the Structure of Anhydrous Copper Oxalate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *copper;oxalate*

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This technical guide provides an in-depth analysis of the crystal structure of anhydrous copper oxalate (CuC_2O_4), a compound of interest for its magnetic properties and as a precursor in materials synthesis. This document summarizes key crystallographic data, details experimental protocols for its synthesis and characterization, and presents logical workflows for its study.

Crystallographic Data Summary

The crystal structure of anhydrous copper oxalate has been determined using powder diffraction data from both synchrotron X-ray and neutron sources. The compound crystallizes in a monoclinic system. Key quantitative data are summarized in the table below for clear comparison.

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c (No. 14) in the P12 ₁ /n1 setting
Unit Cell Parameters	
a	5.9598(1) Å[1][2][3]
b	5.6089(1) Å[1][2][3]
c	5.1138(1) Å[1][2][3]
β	115.320(1)°[1][2][3]
Composition	CuC ₂ O ₄ [1][2]
Structure Description	The crystal structure consists of a random stacking of CuC ₂ O ₄ micro-crystallites. Within this structure, half of the copper atoms are located at the (2a) Wyckoff positions and the other half at the (2b) positions. The oxalate molecules are correspondingly centered around the (2b) and (2a) sites, respectively.[1][2][3]

Experimental Protocols

Detailed methodologies for the synthesis and structural analysis of anhydrous copper oxalate are crucial for reproducible research. The following sections outline the key experimental procedures cited in the literature.

Synthesis of Anhydrous Copper Oxalate

Synthetic copper(II) oxalate is typically obtained through a precipitation reaction.[1][2][3]

Procedure:

- **Reactant Preparation:** Prepare an aqueous solution of a copper(II) salt (e.g., copper(II) sulfate) and a separate aqueous solution of oxalic acid.

- **Precipitation:** The copper(II) solution is added to the oxalic acid solution. This results in the precipitation of copper(II) oxalate.
- **Product Isolation:** The resulting precipitate is then isolated from the solution.
- **Characterization:** The identity of the product is confirmed by conventional X-ray powder diffraction, which should match the pattern of the copper mineral Moolooite ($\text{CuC}_2\text{O}_4 \cdot 0.44\text{H}_2\text{O}$).^{[1][2][3]} Thermogravimetric analysis in an inert atmosphere can be used to confirm the absence of crystal water.^{[1][2]}

Structural Determination by Diffraction Methods

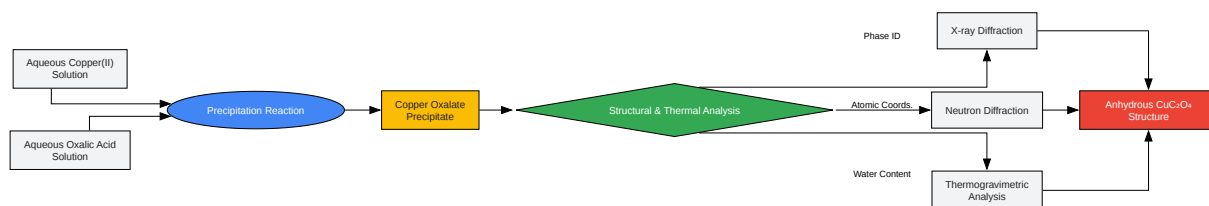
The crystal structure of anhydrous copper oxalate was determined using a combination of neutron and synchrotron X-ray powder diffraction data.^{[1][2]}

Methodology:

- **Neutron Diffraction:** A neutron diffraction pattern was obtained at 5 K using a wavelength of $\lambda = 1.5949(1) \text{ \AA}$.^{[1][2]}
- **Synchrotron X-ray Diffraction:** Two synchrotron X-ray diffraction patterns were obtained at ambient temperature using wavelengths of $\lambda = 1.0981 \text{ \AA}$ and $\lambda = 0.50483(1) \text{ \AA}$.^{[1][2]} For the latter, the sample was contained in a spinning 1.0 mm diameter glass capillary, and data was collected over a 2θ range from 3.000° to 50.455° in steps of 0.005° .^[2]
- **Conventional X-ray Diffraction:** A conventional X-ray diffraction pattern was also obtained at ambient temperature using $\lambda = 1.54056 \text{ \AA}$.^{[1][2]}
- **Data Refinement:** The atomic coordinates were determined by FullProf refinement of the neutron diffraction data.^{[1][2][3]} The unit cell parameters were determined from the X-ray synchrotron data using the profile-matching mode (Le Bail) in the FullProf program.^[2]

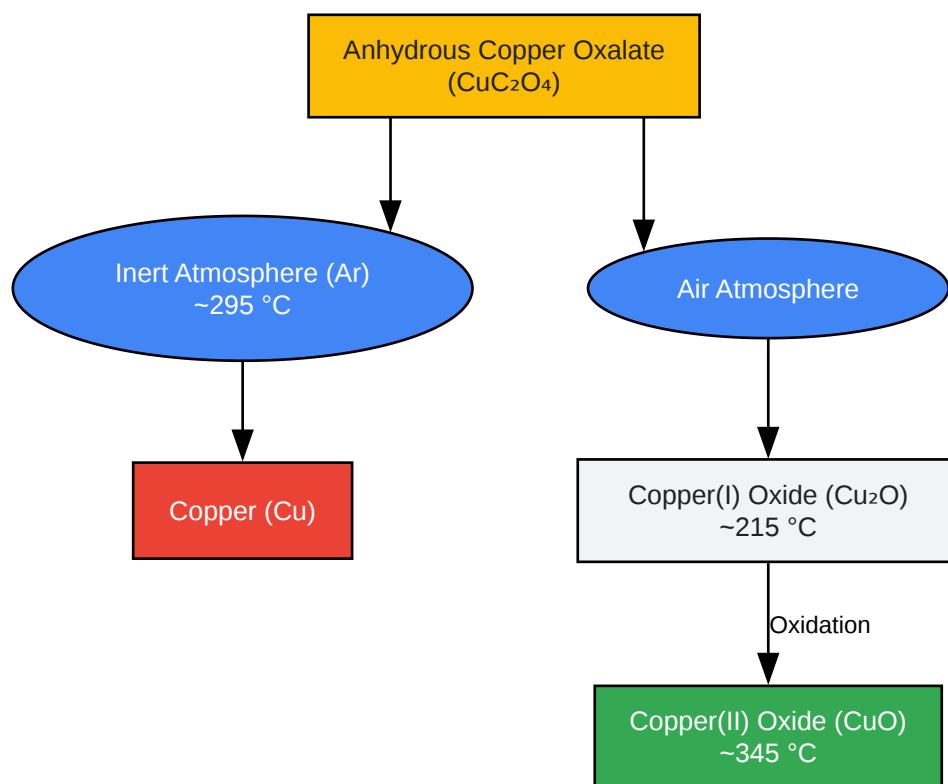
Visualized Workflows

The following diagrams illustrate the logical flow of the synthesis and characterization of anhydrous copper oxalate, as well as its thermal decomposition pathways under different atmospheric conditions.



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Synthesis and characterization workflow for anhydrous copper oxalate.



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Thermal decomposition pathways of anhydrous copper oxalate.

Time-resolved in-situ investigations using synchrotron X-ray powder diffraction have shown that in air, anhydrous copper oxalate converts to Cu_2O at 215 °C and then oxidizes to CuO at 345 °C.[1][2][3] In an inert argon gas atmosphere, it reduces to pure copper at 295 °C.[1][2][3] Under an inert nitrogen atmosphere or vacuum, the decomposition also proceeds to copper metal, whereas in air and oxygen, copper(II) oxide is the final product.[4][5][6]

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